

#### Compound of Interest

Compound Name: Ingenol-5,20-acetonide-3-O-angelate

Cat. No.: B10862246

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the biosynthetic pathway of ingenol esters, a class of diterpenoids with significant pharma plant sources inefficient, driving research into its natural biosynthetic pathway for potential biotechnological production[3]. This document details the k

### Overview of the Ingenol Ester Biosynthetic Pathway

The biosynthesis of ingenol esters begins with the universal diterpene precursor, geranylgeranyl pyrophosphate (GGPP), derived from the methyleryt

- Cyclase Phase: Formation of the initial macrocyclic diterpene scaffold, casbene, from GGPP.
- Oxidase and Rearrangement Phase: A series of regio-specific oxidations and an unconventional cyclization cascade that transforms the casbene n
- · Tailoring Phase: Late-stage acylation of the ingenol core by acyltransferases to produce various ingenol esters.

The elucidation of this pathway has largely been achieved through transcriptomic analysis of ingenol-producing plants like Euphorbia lathyris and Eur

### **Detailed Biosynthetic Steps**

The biosynthesis initiates in the plastids where geranylgeranyl pyrophosphate (GGPP) is cyclized by the enzyme casbene synthase (CBS) to form the

Following the formation of casbene, a series of modifications are catalyzed by membrane-bound cytochrome P450 monooxygenases (CYPs) and an

- First Oxidation: The cytochrome P450 enzyme CYP71D445 catalyzes the regio-specific hydroxylation of casbene at the C9 position to produce 9-h
- Second Oxidation: Another P450, CYP726A27, hydroxylates 9-hydroxycasbene at the C5 position, yielding 5,9-dihydroxycasbene[3].
- Dehydrogenation and Cyclization: An alcohol dehydrogenase (ADH1) catalyzes the dehydrogenation of the hydroxyl groups. This is followed by a s

The subsequent steps to convert the lathyrane skeleton of jolkinol C into the tigliane and finally the ingenane skeleton are believed to involve further c

```
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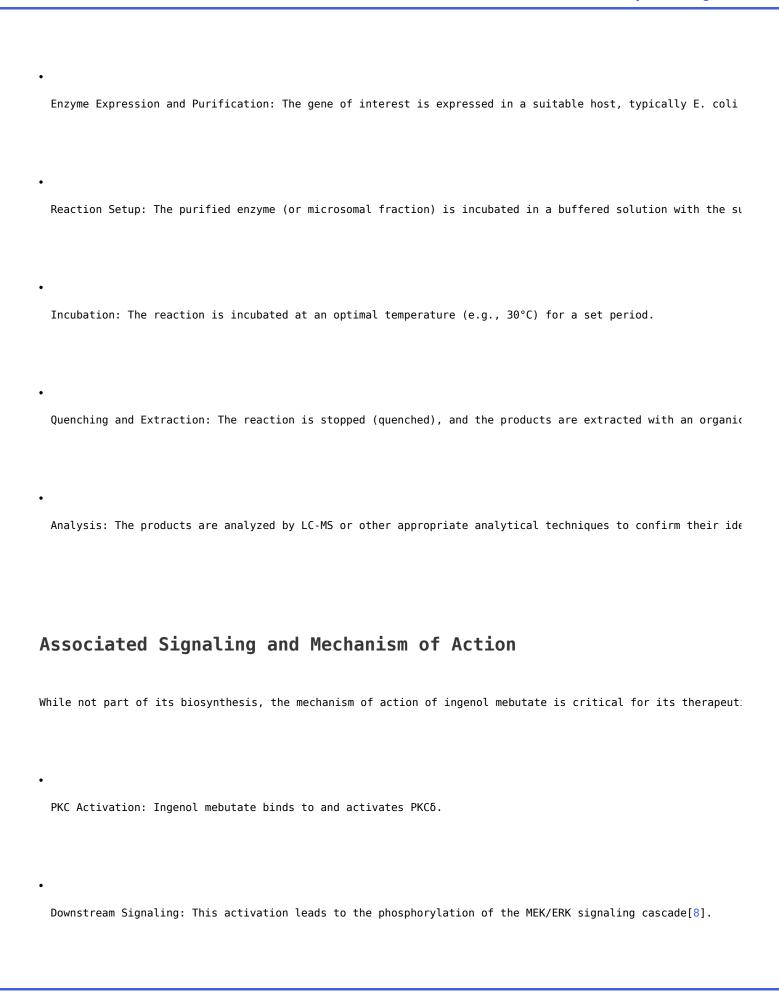
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}
 Transformation: Expression vectors containing candidate genes are transformed into Agrobacterium tumefaciens
 Culture and Infiltration:Agrobacterium cultures are grown and then infiltrated into the leaves of 4-6 week (
 Incubation and Harvest: Plants are incubated for 3-5 days to allow for transient gene expression and enzyme
 Metabolite Extraction: Metabolites are extracted from the leaf tissue using an organic solvent (e.g., ethyl
 Analysis: The extracted metabolites are analyzed by Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid (
In vitro assays are used to confirm the specific function and kinetics of an individual enzyme[5].
```

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Cellular Effects: The activation of this pathway in aberrant keratinocytes induces rapid mitochondrial swell

```
```dot
digraph "Ingenol Mebutate Mechanism of Action" {
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